

# An In-depth Technical Guide to Dipropyl Adipate: Chemical Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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## Abstract

**Dipropyl adipate**, with the IUPAC name dipropyl hexanedioate, is a diester of adipic acid and n-propanol.[1] This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis methodologies, and applications. The information is curated to be a valuable resource for professionals in research, and drug development. This document adheres to stringent data presentation standards, including structured tables for quantitative data, detailed experimental protocols, and mandatory visualizations of chemical and procedural workflows.

## Chemical Identity and Structure

**Dipropyl adipate** is a fatty acid ester recognized for its utility as a solvent and skin-conditioning agent.[1] Its fundamental identifiers and structural details are summarized below.

Identifier	Value
IUPAC Name	dipropyl hexanedioate[1]
Synonyms	Dipropyl hexanedioate, Adipic acid, dipropyl ester, Di-n-propyl adipate[1][2]
CAS Number	106-19-4[1]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>4</sub> [1]
Molecular Weight	230.30 g/mol [1]
InChI Key	NKOUWLLFHNBUDW-UHFFFAOYSA-N[1]
Canonical SMILES	CCCOC(=O)CCCCC(=O)OCCC[1]

A 2D representation of the chemical structure of **dipropyl adipate** is provided in the diagram below.

**Figure 1:** Chemical Structure of **Dipropyl Adipate**

## Physicochemical Properties

**Dipropyl adipate** is a clear, colorless liquid with a mild, alcoholic odor. A summary of its key physical and chemical properties is presented in the table below.

Property	Value
Appearance	Clear, colorless liquid
Odor	Mild alcoholic
Melting Point	-15.7 °C
Boiling Point	273-274 °C at 760 mmHg
Flash Point	140 °C
Density	0.979 - 0.983 g/cm <sup>3</sup> at 20 °C
Refractive Index	1.429 - 1.433 at 20 °C
Solubility	Very slightly soluble in water; soluble in alcohol
Vapor Pressure	0.005 mmHg at 25 °C (estimated)
logP (o/w)	2.988 (estimated)

## Experimental Protocols

### Synthesis of Dipropyl Adipate via Fischer Esterification

**Dipropyl adipate** is commonly synthesized through the Fischer esterification of adipic acid with n-propanol, using an acid catalyst. Below are detailed protocols based on established methodologies.

#### Protocol 1: Sulfuric Acid Catalysis

This protocol is adapted from a patented method for preparing **dipropyl adipate**.<sup>[3]</sup>

- Materials: Adipic acid, n-propanol, concentrated sulfuric acid, water, and a refining agent (a mixture of calcium hydroxide, magnesium hydroxide, activated carbon, and magnesium sulfate in a 1:1:2:1 weight ratio).<sup>[3]</sup>
- Procedure:
  - Esterification: In a reactor equipped with a stirrer, heating mantle, and a water separator (e.g., Dean-Stark apparatus), combine adipic acid, n-propanol, and a catalytic amount of

concentrated sulfuric acid. The molar ratio of n-propanol to adipic acid should be in excess to drive the equilibrium towards the product.

- Heat the mixture to boiling and maintain reflux. Water produced during the reaction is continuously removed by azeotropic distillation.
- Monitor the reaction until no more water is collected, indicating the completion of the esterification.
- Washing: Cool the reaction mixture and add water. Stir the mixture, then allow it to stand and separate into layers. Remove the aqueous layer.
- Refining: Add the prepared refining agent to the organic layer and stir for approximately one hour.
- Filtration: Filter the mixture to remove the refining agent, yielding the **dipropyl adipate** product.

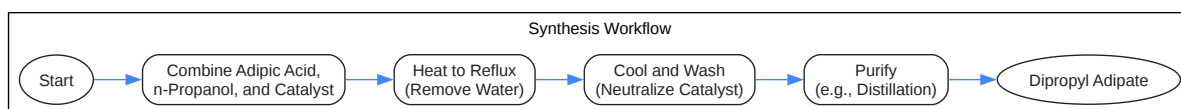
#### Protocol 2: p-Toluenesulfonic Acid Catalysis

This method is based on the synthesis of diisopropyl adipate and can be adapted for **dipropyl adipate**.

- Materials: Adipic acid, n-propanol, p-toluenesulfonic acid (catalyst), and cyclohexane (water-entraining agent).
- Procedure:
  - Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a Dean-Stark trap, combine adipic acid, a significant molar excess of n-propanol, a catalytic amount of p-toluenesulfonic acid, and cyclohexane.
  - Reaction: Heat the mixture to reflux. The cyclohexane-water azeotrope will distill into the Dean-Stark trap, effectively removing water and driving the reaction to completion.
  - Work-up: After the theoretical amount of water has been collected, cool the reaction mixture.

- Purification: The crude product can be purified by washing with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent and excess alcohol under reduced pressure. Further purification can be achieved by vacuum distillation.

The following diagram illustrates the general workflow for the synthesis and purification of **dipropyl adipate**.



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**Figure 2:** General Workflow for **Dipropyl Adipate** Synthesis

## Analytical Characterization

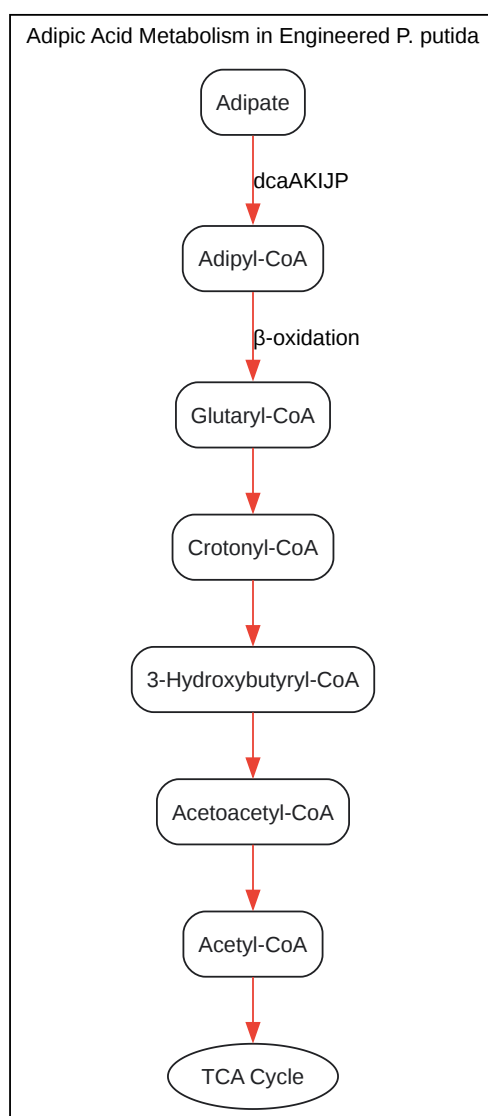
The identity and purity of synthesized **dipropyl adipate** can be confirmed using various spectroscopic techniques.

- Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum of **dipropyl adipate** will exhibit characteristic absorption bands for the ester functional group, including a strong C=O stretching vibration around  $1735\text{ cm}^{-1}$  and C-O stretching vibrations.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR spectroscopy will show distinct signals for the different types of protons in the molecule. The propyl groups will show a triplet for the terminal methyl group, a sextet for the adjacent methylene group, and a triplet for the methylene group attached to the oxygen. The methylene groups of the adipate backbone will also produce characteristic signals.
  - $^{13}\text{C}$  NMR spectroscopy will provide signals for each unique carbon atom in the molecule, confirming the carbon skeleton.

- Mass Spectrometry (MS): Mass spectrometry, often coupled with gas chromatography (GC-MS), can be used to determine the molecular weight of **dipropyl adipate** and to analyze its fragmentation pattern, further confirming its structure.

## Signaling Pathways and Mechanisms of Action

While **dipropyl adipate** itself is not typically involved in complex signaling pathways within the human body, its constituent acid, adipic acid, is a metabolite in certain biological systems. For instance, engineered *Pseudomonas putida* can metabolize adipic acid. A simplified representation of a metabolic pathway for adipic acid is shown below.



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**Figure 3:** Simplified Adipic Acid Metabolic Pathway

The primary mechanism of action for **dipropyl adipate** in dermatological and cosmetic applications is as an emollient and skin-conditioning agent. It forms a thin, non-greasy film on the skin's surface, which helps to reduce water loss and maintain skin hydration, leading to a softer and smoother appearance. Its solvent properties also aid in the uniform application of other cosmetic ingredients.

## Applications

**Dipropyl adipate** is utilized in a variety of industrial and consumer products:

- **Cosmetics and Personal Care:** It is a common ingredient in skin creams, lotions, sunscreens, and other personal care products due to its emollient and solvent properties.<sup>[1]</sup>
- **Plasticizer:** It can be used as a plasticizer for certain polymers.
- **Solvent:** Its ability to dissolve other substances makes it a useful solvent in various formulations.

## Safety and Handling

**Dipropyl adipate** is generally considered to have a low toxicity profile and is not classified as a hazardous substance. However, as with any chemical, appropriate safety precautions should be taken. It is recommended to handle it in a well-ventilated area and to use personal protective equipment such as gloves and safety glasses. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

## Conclusion

**Dipropyl adipate** is a versatile chemical with well-defined properties and established synthesis methods. Its primary applications in the cosmetic and personal care industries are a result of its excellent emollient and solvent characteristics. This guide has provided a detailed overview of its chemical structure, physicochemical properties, and synthesis, offering a valuable resource for researchers and professionals in related fields. The provided experimental protocols and workflow diagrams serve as a practical foundation for the synthesis and analysis of this compound.

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